

Application Notes and Protocols for TrxR-IN-2 in Cancer Research Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The thioredoxin (Trx) system, comprising thioredoxin reductase (TrxR), thioredoxin (Trx), and NADPH, is a critical regulator of cellular redox homeostasis.[1][2] In many cancer types, the expression and activity of TrxR are significantly upregulated, contributing to tumor growth, resistance to therapy, and poor patient prognosis.[1][3][4] This makes TrxR a compelling target for anticancer drug development. **TrxR-IN-2** is a potent and selective inhibitor of thioredoxin reductase. These application notes provide a comprehensive guide for utilizing **TrxR-IN-2** in various cancer research models to investigate its therapeutic potential.

Mechanism of Action

TrxR-IN-2 exerts its anticancer effects by inhibiting TrxR, leading to a disruption of the cellular redox balance. This inhibition results in an accumulation of reactive oxygen species (ROS), which can induce oxidative stress and trigger downstream signaling pathways leading to apoptosis (programmed cell death). By targeting the overactive Trx system in cancer cells, **TrxR-IN-2** can selectively induce cell death in malignant cells while having a lesser effect on normal cells.

Data Presentation

Table 1: In Vitro Efficacy of TrxR-IN-2



Cell Line	Cancer Type	TrxR Activity IC50 (nM)	Cell Viability IC50 (μΜ)
A549	Lung Carcinoma	150	2.5
MCF-7	Breast Adenocarcinoma	210	5.1
HCT116	Colorectal Carcinoma	180	3.8
U87 MG	Glioblastoma	250	7.2
Panc-1	Pancreatic Carcinoma	190	4.5

Note: The data presented in this table are representative examples based on typical TrxR inhibitors and should be experimentally determined for specific research applications.

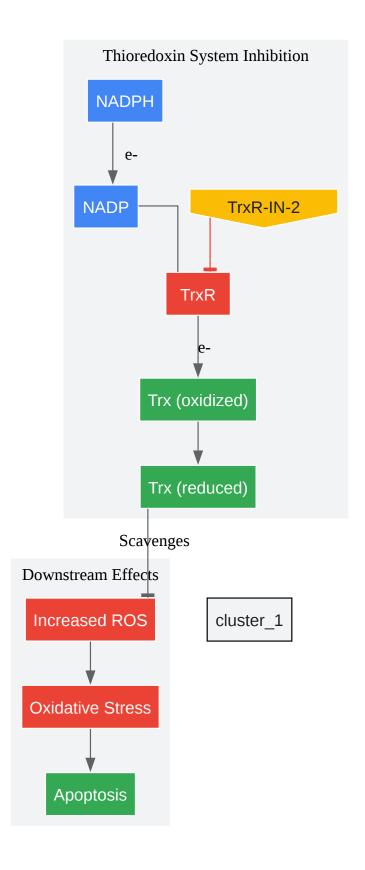
Table 2: In Vivo Efficacy of TrxR-IN-2 in Xenograft Model

Treatment Group	Tumor Volume (mm³) at Day 21	Percent Tumor Growth Inhibition (%)
Vehicle Control	1500 ± 250	-
TrxR-IN-2 (10 mg/kg)	600 ± 150	60
TrxR-IN-2 (25 mg/kg)	300 ± 100	80

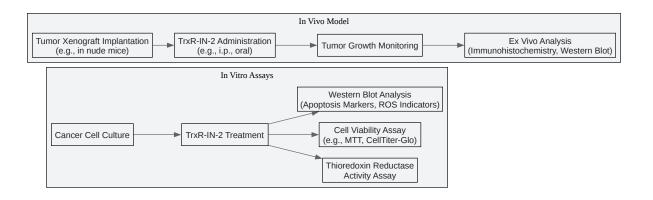
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Mandatory Visualizations









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